

Physical and chemical properties of Diethylaluminum chloride

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Compound of Interest

Compound Name: *Diethylaluminum chloride*

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Diethylaluminum Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylaluminum chloride (DEAC) is a highly versatile and reactive organoaluminum compound with the chemical formula $(C_2H_5)_2AlCl$. It exists as a dimer, $[(C_2H_5)_2AlCl]_2$, in which two chlorine atoms bridge the two aluminum centers.^[1] DEAC is a colorless to pale-yellow liquid that is pyrophoric, igniting spontaneously upon contact with air, and reacts violently with water.^{[2][3]} These properties necessitate specialized handling and storage procedures under an inert atmosphere.^{[4][5][6]}

DEAC is a potent Lewis acid and serves as a crucial co-catalyst and reagent in a multitude of chemical transformations.^[1] Its primary applications are in the field of polymer chemistry as a co-catalyst in Ziegler-Natta polymerization for the production of polyolefins.^{[1][7]} Furthermore, its strong Lewis acidity makes it an effective catalyst for various organic reactions, including Diels-Alder and Ene reactions.^[1] This guide provides an in-depth overview of the physical and chemical properties of **Diethylaluminum chloride**, detailed experimental protocols for the determination of its key characteristics, and a visual representation of its role in important catalytic cycles.

Physical and Chemical Properties

The physical and chemical properties of **Diethylaluminum chloride** are summarized in the tables below. These values have been compiled from various sources and represent the most commonly cited data.

General and Physical Properties

Property	Value	Source(s)
Chemical Formula	C ₄ H ₁₀ AlCl	[2]
Molecular Weight	120.56 g/mol	[2]
Appearance	Colorless to yellowish liquid	[1]
Density	0.962 g/cm ³ at 25 °C	
Melting Point	-74 °C	[1]
Boiling Point	127 °C at 50 mmHg	
Flash Point	Pyrophoric (ignites spontaneously in air)	[3]
Vapor Pressure	3 mmHg at 60 °C	[1]
Solubility	Soluble in aromatic and saturated aliphatic and cycloaliphatic hydrocarbons. Reacts violently with water and other protic solvents.	[1]

Thermochemical Properties

Property	Value	Source(s)
Heat of Hydrolysis	3703 J/g	
Heat of Vaporization	172 J/g	
Specific Heat	1.715 J/g·°C at 57 °C	
Heat of Formation (ΔH_f°)	-414 kJ/mol	
Heat of Combustion (ΔH_c°)	-3577 kJ/mol	

Experimental Protocols

The pyrophoric and air/moisture-sensitive nature of **Diethylaluminum chloride** demands the use of specialized techniques and a controlled environment for the accurate determination of its physicochemical properties. All manipulations must be carried out under an inert atmosphere (e.g., dry nitrogen or argon) using Schlenk line or glovebox techniques.

Determination of Boiling Point under Reduced Pressure

Objective: To determine the boiling point of **Diethylaluminum chloride** at a specific reduced pressure to avoid thermal decomposition that may occur at its atmospheric pressure boiling point.

Methodology:

- Apparatus Setup: A distillation apparatus suitable for air-sensitive compounds (Schlenk distillation apparatus) is assembled. This includes a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. All glassware must be rigorously dried in an oven and cooled under a stream of inert gas.
- Inert Atmosphere: The entire apparatus is connected to a Schlenk line and subjected to several cycles of vacuum and backfilling with dry nitrogen or argon to ensure an inert atmosphere.
- Sample Transfer: Approximately 10-20 mL of **Diethylaluminum chloride** is transferred to the distillation flask via a cannula under a positive pressure of inert gas. A small, inert boiling chip or a magnetic stir bar is added to ensure smooth boiling.

- Distillation: The system is connected to a vacuum pump, and the pressure is carefully reduced to the desired value (e.g., 50 mmHg) using a vacuum regulator. The distillation flask is then gently heated in a silicone oil bath.
- Data Recording: The temperature at which a steady stream of condensate is observed on the thermometer bulb is recorded as the boiling point at that specific pressure. The pressure should be monitored throughout the distillation.
- Shutdown: After the measurement, the heating is discontinued, and the apparatus is allowed to cool to room temperature under the inert atmosphere. The vacuum is then slowly released by introducing the inert gas.
- Quenching: The remaining **Diethylaluminum chloride** is carefully quenched using a high-boiling point alcohol (e.g., isopropanol or tert-butanol) under an inert atmosphere and with external cooling.

Determination of Density

Objective: To accurately measure the density of **Diethylaluminum chloride** while preventing its exposure to air and moisture.

Methodology:

- Pycnometer Preparation: A pycnometer of known volume is thoroughly cleaned, dried in an oven, and cooled in a desiccator. The empty pycnometer is then weighed accurately on an analytical balance.
- Inert Atmosphere Transfer: The weighed pycnometer is transferred into a glovebox with a dry nitrogen or argon atmosphere.
- Sample Filling: **Diethylaluminum chloride** is carefully transferred into the pycnometer using a syringe or a cannula until it is completely full. The stopper is then inserted, ensuring any excess liquid is expelled through the capillary. The outside of the pycnometer is carefully cleaned with a dry, lint-free cloth.
- Weighing: The filled pycnometer is sealed in a container within the glovebox and then removed for weighing on the same analytical balance.

- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where:
 - m_1 is the mass of the empty pycnometer.
 - m_2 is the mass of the pycnometer filled with **Diethylaluminum chloride**.
 - V is the volume of the pycnometer.
- Quenching: The **Diethylaluminum chloride** is carefully removed from the pycnometer and quenched as described in the boiling point determination protocol. The pycnometer is then thoroughly cleaned.

Determination of Heat of Hydrolysis

Objective: To measure the heat released during the violent hydrolysis of **Diethylaluminum chloride**. This experiment must be conducted with extreme caution due to the vigor of the reaction.

Methodology:

- Calorimeter Setup: A reaction calorimeter, such as a Dewar flask equipped with a stirrer, a temperature probe (thermocouple or thermistor), and an addition funnel, is assembled. The calorimeter is placed in a secondary containment vessel.
- Inert Atmosphere: The calorimeter is purged with a continuous flow of dry inert gas.
- Water Charge: A known, large excess of deionized water is placed in the calorimeter, and the stirrer is started to ensure a uniform temperature. The initial temperature (T_1) is recorded once it stabilizes.
- Sample Preparation: A specific, small amount of **Diethylaluminum chloride** is accurately weighed in a sealed, pre-weighed ampoule or syringe under an inert atmosphere.
- Reaction Initiation: The sealed ampoule containing the DEAC is submerged in the water and then broken, or the DEAC is slowly added from the syringe into the vigorously stirred water. The addition should be done at a very slow rate to control the reaction.

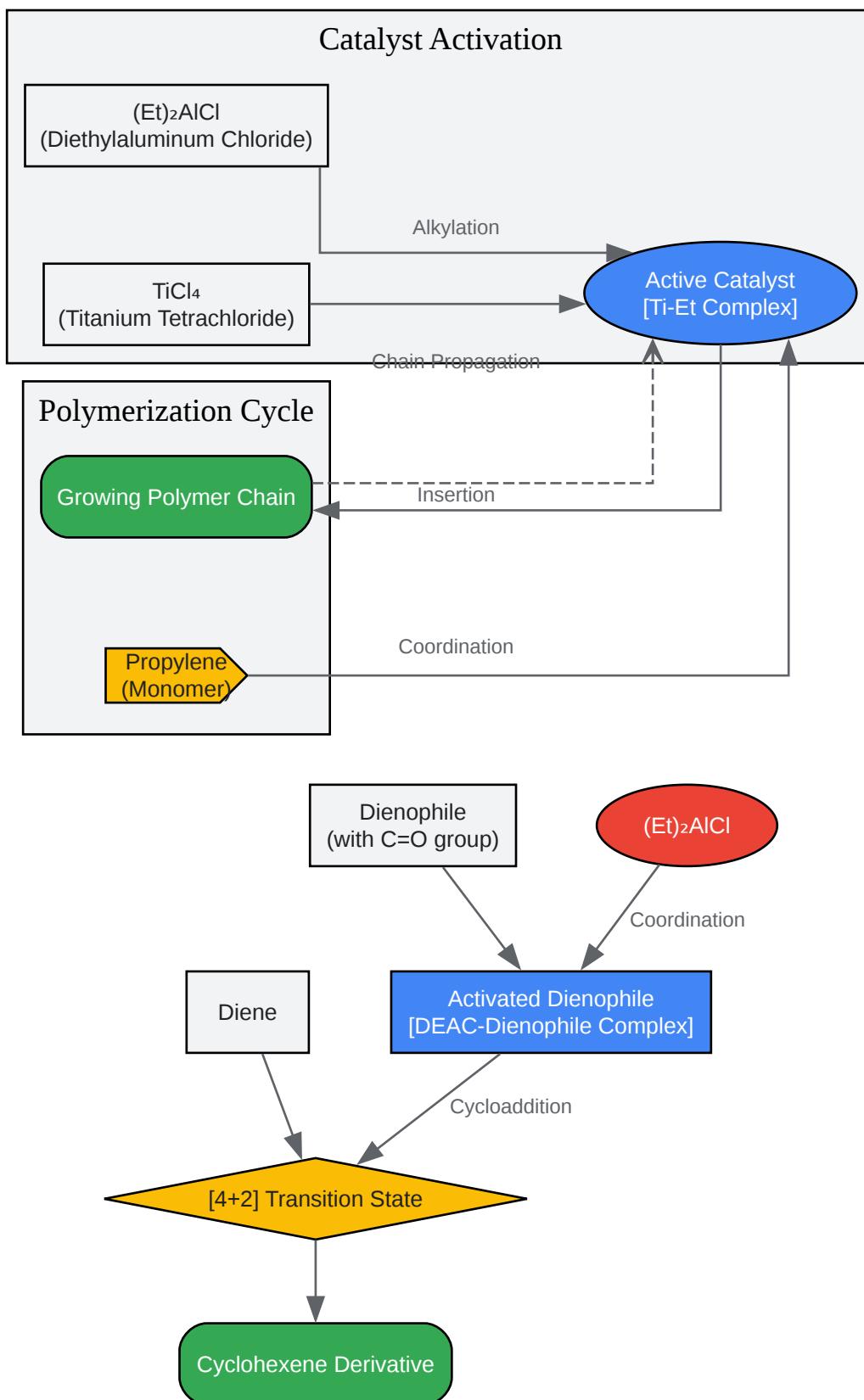
- Temperature Monitoring: The temperature of the water is continuously monitored, and the maximum temperature reached (T_2) is recorded.
- Calculation: The heat of hydrolysis (ΔH_{hyd}) is calculated using the formula: $q = (m_{\text{water}} * C_{p,\text{water}} + C_{\text{cal}}) * (T_2 - T_1)$ $\Delta H_{\text{hyd}} = -q / n_{\text{DEAC}}$ where:
 - q is the heat absorbed by the water and calorimeter.
 - m_{water} is the mass of the water.
 - $C_{p,\text{water}}$ is the specific heat capacity of water.
 - C_{cal} is the heat capacity of the calorimeter (determined separately).
 - ΔT is the change in temperature ($T_2 - T_1$).
 - n_{DEAC} is the number of moles of **Diethylaluminum chloride**.
- Neutralization and Disposal: The resulting acidic solution is carefully neutralized with a base (e.g., sodium bicarbonate) before disposal according to institutional guidelines.

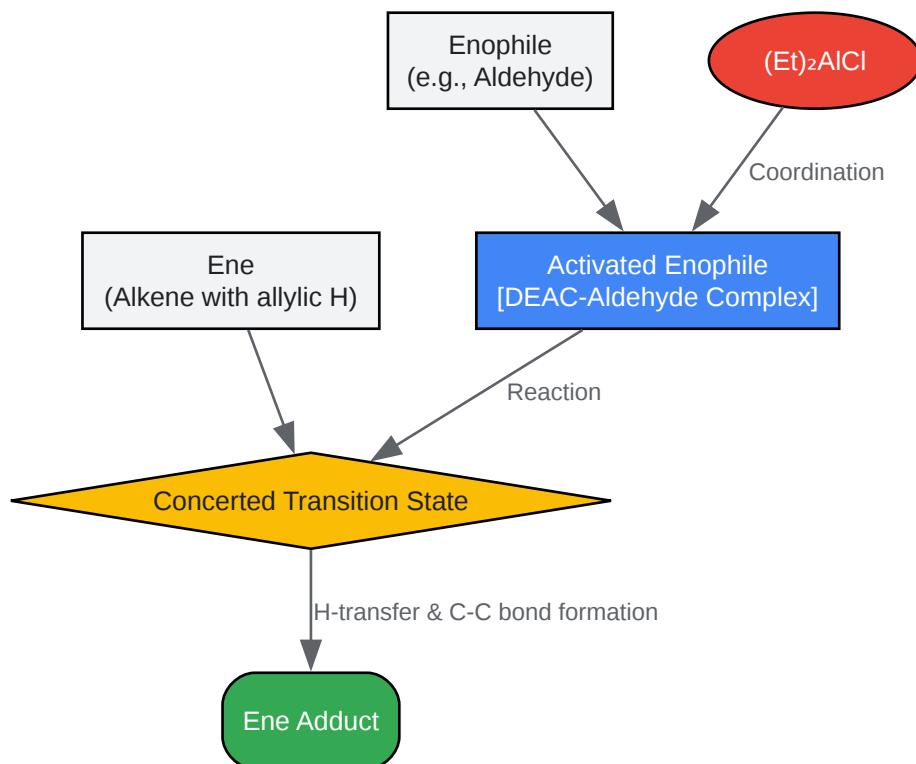
Signaling Pathways and Experimental Workflows

Diethylaluminum chloride plays a pivotal role as a catalyst in several key industrial and synthetic organic reactions. The following diagrams, generated using the DOT language, illustrate the fundamental mechanisms of these processes.

Ziegler-Natta Polymerization

Diethylaluminum chloride acts as a co-catalyst in Ziegler-Natta polymerization, typically with a titanium-based catalyst, to produce stereoregular polymers like polypropylene. The DEAC alkylates the titanium center, creating the active catalytic site for olefin insertion.



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